

Spiraeoside: A Comprehensive Technical Guide to Its Natural Sources and Extraction

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Compound of Interest

Compound Name: *Spiraeoside*

Cat. No.: *B190383*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Spiraeoside, a flavonoid glycoside also known as quercetin-4'-O- β -D-glucopyranoside, has garnered significant interest in the scientific community for its potential therapeutic properties. As a derivative of quercetin, it exhibits a range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. This technical guide provides an in-depth overview of the primary natural sources of **Spiraeoside** and a detailed examination of the various methods employed for its extraction and quantification. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Natural Sources of Spiraeoside

Spiraeoside is predominantly found in two key plant species: meadowsweet (*Filipendula ulmaria*) and the common onion (*Allium cepa*), particularly in its outer layers.

- Meadowsweet (*Filipendula ulmaria*): The flowers of the meadowsweet plant are a primary and well-documented source of **Spiraeoside**.^{[1][2]} This perennial herb, belonging to the Rosaceae family, has a history of use in traditional medicine.
- Onion (*Allium cepa*): The outer, dry scales of the garden onion, especially the red varieties, are a rich and readily available source of **Spiraeoside**.^{[1][2]} The concentration of flavonoids,

including **Spiraeoside**, is significantly higher in the skin than in the edible bulb. This makes onion skin, often considered an agricultural waste product, a valuable raw material for the extraction of this bioactive compound.

Spiraeoside has also been reported in other plants, such as *Spiraea salicifolia*.

Extraction Methodologies

A variety of extraction techniques have been developed and optimized to isolate **Spiraeoside** from its natural sources. The choice of method depends on factors such as the desired yield, purity, cost-effectiveness, and environmental impact.

Conventional Solvent Extraction

Conventional solvent extraction remains a widely used method for obtaining **Spiraeoside**. The selection of the solvent is critical and significantly influences the extraction efficiency.

Experimental Protocol: Solvent Extraction from Red Onion Skin Waste (ROSW)

- **Sample Preparation:** Red onion skin waste is collected, air-dried, and ground into a fine powder to increase the surface area for extraction.
- **Extraction:** A known weight of the powdered ROSW is macerated with a selected solvent (e.g., water, methanol, or ethanol) at a specific solid-to-liquid ratio. The mixture is then agitated for a defined period at a controlled temperature.
- **Filtration and Concentration:** The resulting mixture is filtered to separate the solid residue from the liquid extract. The filtrate is then concentrated under reduced pressure using a rotary evaporator to remove the solvent.
- **Purification (Optional):** The crude extract can be further purified using chromatographic techniques, such as column chromatography, to isolate **Spiraeoside**.
- **Quantification:** The amount of **Spiraeoside** in the extract is determined using analytical techniques like High-Performance Liquid Chromatography (HPLC).^[3]

Ultrasound-Assisted Extraction (UAE)

Ultrasound-assisted extraction utilizes high-frequency sound waves to create cavitation bubbles in the solvent. The collapse of these bubbles near the plant material disrupts cell walls, enhancing solvent penetration and mass transfer, which leads to higher extraction yields in shorter times.

Experimental Protocol: Ultrasound-Assisted Extraction from Onion Bulbs

- **Sample Preparation:** Fresh or dried onion bulbs are homogenized or powdered.
- **Extraction:** The sample is mixed with an optimized solvent system (e.g., 53% methanol in water at pH 2.6) in a vessel.
- **Sonication:** The mixture is subjected to ultrasonication using a probe or bath sonicator. Key parameters such as sonication time, amplitude, temperature, and cycle are optimized to maximize the yield of phenolic compounds, including **Spiraeoside**. For instance, optimal conditions for total phenolic compounds from red onion have been reported as 53% methanol, pH 2.6, 60°C, 30.1% amplitude, and a 0.43 s cycle.
- **Post-Extraction Processing:** Following sonication, the extract is filtered and concentrated as described in the conventional solvent extraction protocol.

Microwave-Assisted Extraction (MAE)

Microwave-assisted extraction employs microwave energy to heat the solvent and the moisture within the plant material. This rapid, localized heating creates pressure that ruptures the plant cell walls, facilitating the release of bioactive compounds into the solvent. MAE is known for its high efficiency, reduced solvent consumption, and shorter extraction times.

Sequential Microwave/Ultrasound-Assisted Extraction (SMUAE)

This hybrid technique combines the benefits of both MAE and UAE. Typically, the plant material is first subjected to a short period of microwave irradiation, followed by ultrasound treatment. This sequential approach has been shown to be more effective than either method alone for extracting flavonoids from red onion skin.

Experimental Protocol: Sequential Microwave/Ultrasound-Assisted Extraction from Red Onion Skin

- **Sample Preparation:** Dried red onion skin is ground to a specific particle size.
- **Microwave Pre-treatment:** The powdered sample is mixed with the extraction solvent (e.g., 70% ethanol) and subjected to microwave irradiation for a short duration (e.g., 60 seconds).
- **Ultrasonic Extraction:** The microwave-treated mixture is then immediately transferred to an ultrasonic bath or treated with an ultrasonic probe for a specified time and temperature (e.g., 15 minutes at 70°C).
- **Final Processing:** The extract is filtered, concentrated, and analyzed as in other methods.

Supercritical Fluid Extraction (SFE)

Supercritical fluid extraction is a green technology that utilizes a supercritical fluid, most commonly carbon dioxide (CO₂), as the extraction solvent. By manipulating temperature and pressure, the solvating power of the supercritical fluid can be precisely controlled. The addition of a co-solvent, such as ethanol, can enhance the extraction of more polar compounds like **Spiraeoside**.

Experimental Protocol: Supercritical CO₂ Extraction from Onion Skin

- **Sample Preparation:** Dried and ground onion skin is packed into an extraction vessel.
- **Extraction:** Supercritical CO₂, often mixed with a co-solvent like ethanol, is passed through the extraction vessel at a controlled temperature and pressure (e.g., 40-50°C and 20-30 MPa).
- **Separation:** The extracted compounds are separated from the supercritical fluid by reducing the pressure, which causes the CO₂ to return to its gaseous state, leaving behind the extract.
- **Collection:** The **Spiraeoside**-rich extract is collected from the separator.

Quantitative Data on Extraction Yields

The yield of **Spiraeoside** is highly dependent on the natural source, the extraction method, and the specific parameters used. The following table summarizes quantitative data from various studies.

Natural Source	Extraction Method	Solvent	Key Parameters	Spiraeoside Yield	Reference
Red Onion Skin Waste	Solvent Extraction	Water	Not specified	12.2 mg/g	[3]
Red Onion Skin Waste	Solvent Extraction	Methanol	Not specified	27.6 mg/g	[3]
Red Onion Skin Waste	Solvent Extraction	Ethanol	Not specified	32.5 mg/g	[3]
Red Onion Skin	Sequential Microwave/Ultrasonication-Assisted Extraction	70% Ethanol	60s microwave, 15 min ultrasound at 70°C	Quercetin yield: 10.32% (Note: Spiraeoside is a quercetin glycoside)	
Onion Skin	Subcritical Water Extraction	Water	145°C, 50 bar, 50 min	7.5 ± 0.2 mg/g	

Signaling Pathways Involving Spiraeoside

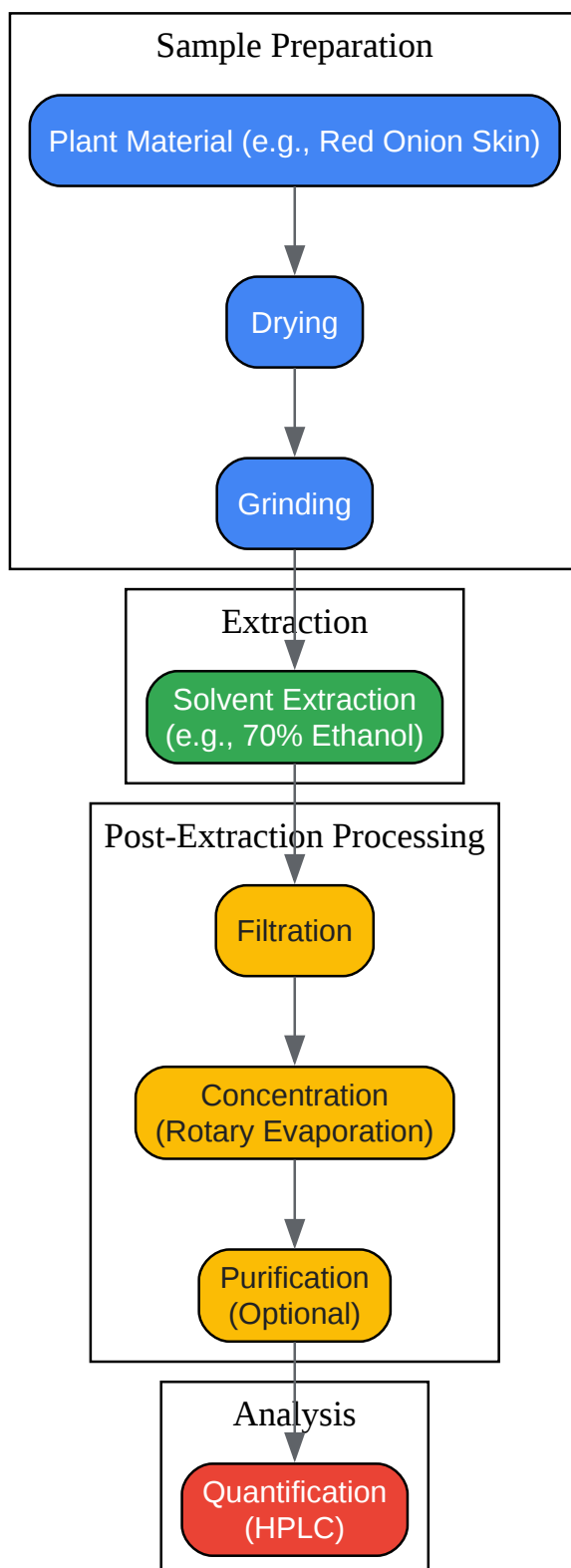
Spiraeoside has been shown to modulate several key signaling pathways, which underlies its potential therapeutic effects.

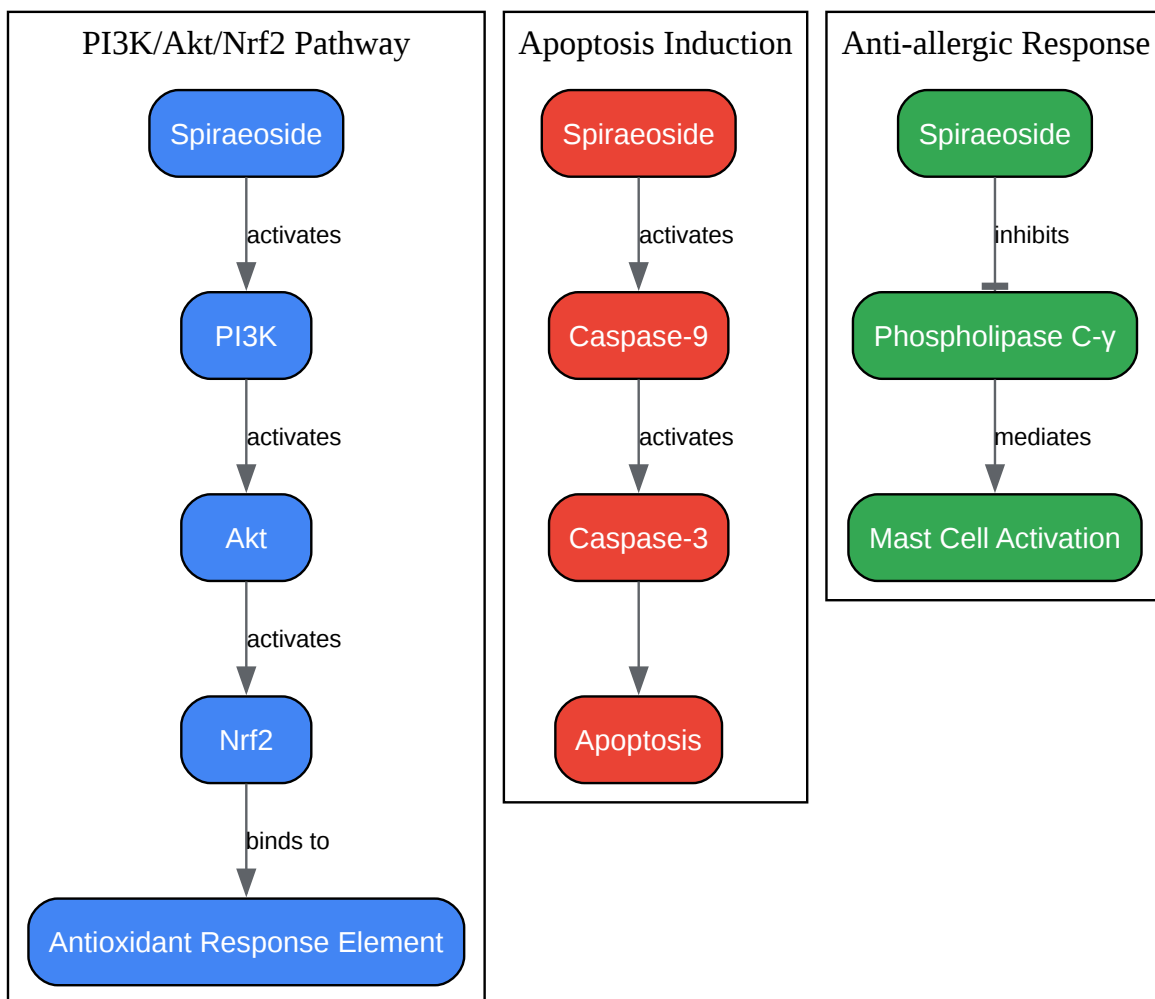
- **PI3K/Akt/Nrf2 Pathway:** **Spiraeoside** can activate the PI3K/Akt/Nrf2 signaling pathway, which plays a crucial role in protecting cells from oxidative stress and apoptosis.
- **Apoptosis Induction:** **Spiraeoside** has been demonstrated to induce apoptosis (programmed cell death) in cancer cells by activating caspase-9 and caspase-3.[3]

- Anti-allergic Response: It has been reported to suppress mast cell activation and IgE-mediated allergic reactions by inhibiting the phospholipase C- γ -mediated signaling pathway.

Visualizations

Experimental Workflow





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